

# Technical Support Center: Preventing Blooming in Rubber Compounds with Factice

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## Compound of Interest

Compound Name: *Factice*

Cat. No.: *B1173319*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for preventing blooming in rubber compounds using **factice**.

## Frequently Asked Questions (FAQs)

Q1: What is blooming in rubber compounds?

Blooming is the migration of compounding ingredients to the surface of a rubber product, forming a solid (powdery) or liquid (oily) film.<sup>[1][2]</sup> This phenomenon occurs when the concentration of one or more ingredients exceeds its solubility in the rubber matrix. Common substances that cause blooming include sulfur, accelerators, antioxidants, antiozonants, plasticizers, and processing aids.<sup>[1][2][3]</sup> While often a cosmetic issue, severe blooming can negatively impact the product's tackiness, bondability, and overall performance.<sup>[4]</sup>

Q2: What is **factice** and how does it prevent blooming?

**Factice** is a processing aid in rubber compounding, produced through the vulcanization of vegetable oils (such as rapeseed or castor oil) with sulfur or other cross-linking agents.<sup>[5]</sup> It acts as a "dry plasticizer" and is available in various forms, including brown, white, and amber, to suit different colored rubber compounds. The primary mechanism by which **factice** prevents blooming is its ability to absorb liquid components, such as plasticizers and oils, within the rubber compound. This absorption prevents these components from migrating to the surface.

Q3: What are the different types of **factice** available?

**Factice** is broadly categorized based on the vulcanizing agent used in its production:

- **Brown Factice**: Created using sulfur, it is suitable for dark-colored rubber compounds.
- **White Factice**: Produced with sulfur monochloride, it is used in light-colored or transparent rubber products.
- **Sulfur and Chlorine-Free Factice**: Developed using peroxides or isocyanates, this type is compatible with both sulfur and peroxide cure systems and can be used in a wide range of elastomers.

The choice of **factice** depends on the base elastomer, the curing system, and the color requirements of the final product.

Q4: Besides preventing blooming, what are other benefits of using **factice**?

The inclusion of **factice** in rubber formulations offers several advantages:[\[5\]](#)

- **Improved Processing**: It can shorten mixing times, reduce energy consumption, and lower the risk of scorching.
- **Enhanced Dimensional Stability**: **Factice** helps to reduce die swell during extrusion and shrinkage of the compound.
- **Better Filler Dispersion**: It aids in the uniform distribution of fillers throughout the rubber matrix.
- **Improved Surface Finish**: Products containing **factice** often exhibit a smoother, more velvety surface.

## Troubleshooting Guide

This guide addresses common issues encountered when using **factice** to prevent blooming in rubber compounds.

Problem 1: Blooming still occurs even with the addition of **factice**.

Possible Cause	Suggested Solution
Incorrect Factice Dosage	The amount of factice may be insufficient to absorb all the excess liquid components. Incrementally increase the dosage of factice in your formulation. Start with a 5-10 phr (parts per hundred rubber) addition and adjust as needed based on experimental results.
Incompatible Factice Type	The type of factice used may not be suitable for the specific polymer system or the blooming ingredient. For instance, a general-purpose brown factice might not be as effective in a peroxide-cured system. Consult the factice supplier for the appropriate grade for your application. Consider a sulfur and chlorine-free factice for broader compatibility.
Poor Dispersion of Factice	If the factice is not evenly distributed within the rubber matrix, its effectiveness in absorbing blooming agents will be localized. To improve dispersion, it is recommended to add factice at the beginning of the mixing cycle. Ensure your mixing procedure (time, temperature, and shear) is adequate for homogeneous incorporation.
Saturation of Factice	The factice may have absorbed its maximum capacity of liquid ingredients. In such cases, a combination of approaches is necessary. In addition to using factice, consider optimizing the levels of other compounding ingredients that are prone to blooming.

Problem 2: The physical properties of the rubber compound are negatively affected by the addition of **factice**.

Possible Cause	Suggested Solution
Excessive Factice Dosage	While factice can improve processing, an overly high dosage can sometimes lead to a reduction in tensile strength or other mechanical properties. Re-evaluate the dosage and try to find a balance between bloom prevention and the desired physical properties.
Inappropriate Factice Grade	Different grades of factice have varying effects on the physical properties of the final compound. For example, some are designed for soft compounds, while others are not. Request technical data sheets from your supplier to select a grade that aligns with your performance requirements.

## Data Presentation

The following table summarizes the oil-bleed preventative effect of brown **factice** in a rubber compound.

Compounding Ingredient	Control Compound (phr)	Compound with Factice (phr)
SBR	100	100
Carbon Black	50	50
Aromatic Oil	30	30
Stearic Acid	2	2
Zinc Oxide	5	5
Sulfur	1.75	1.75
Accelerator	1	1
Brown Factice	0	15
Oil Bleed (after 7 days at 23°C)	Present	None

This table is a representative example based on the "Oil-bleed preventative effect of brown **factice**" reference.

## Experimental Protocols

### Protocol 1: Evaluating the Efficacy of **Factice** in Preventing Blooming

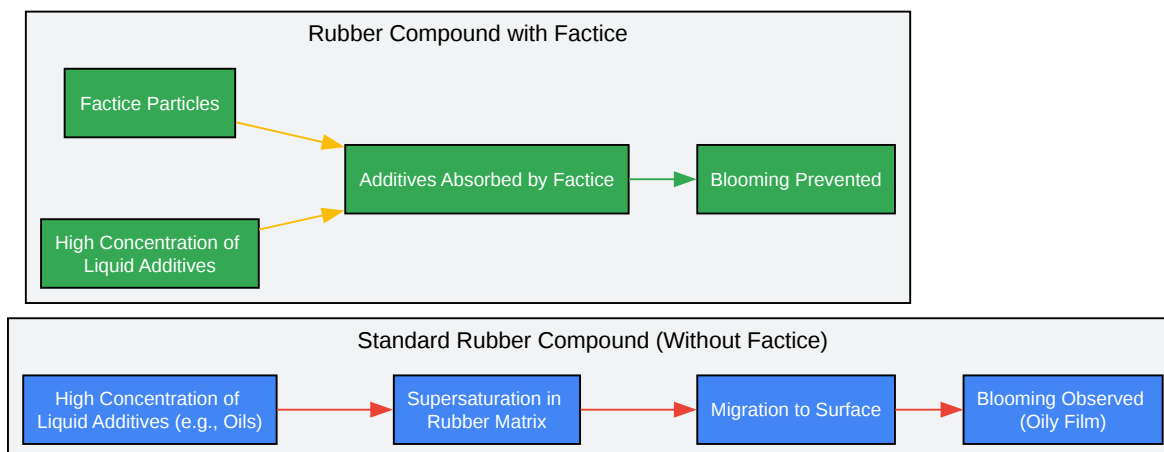
Objective: To determine the optimal dosage of a specific **factice** type to prevent blooming in a given rubber compound.

Methodology:

- Compound Preparation:
  - Prepare a control rubber compound known to exhibit blooming.
  - Prepare a series of experimental compounds with identical formulations to the control, but with varying levels of **factice** (e.g., 5, 10, 15, 20 phr).

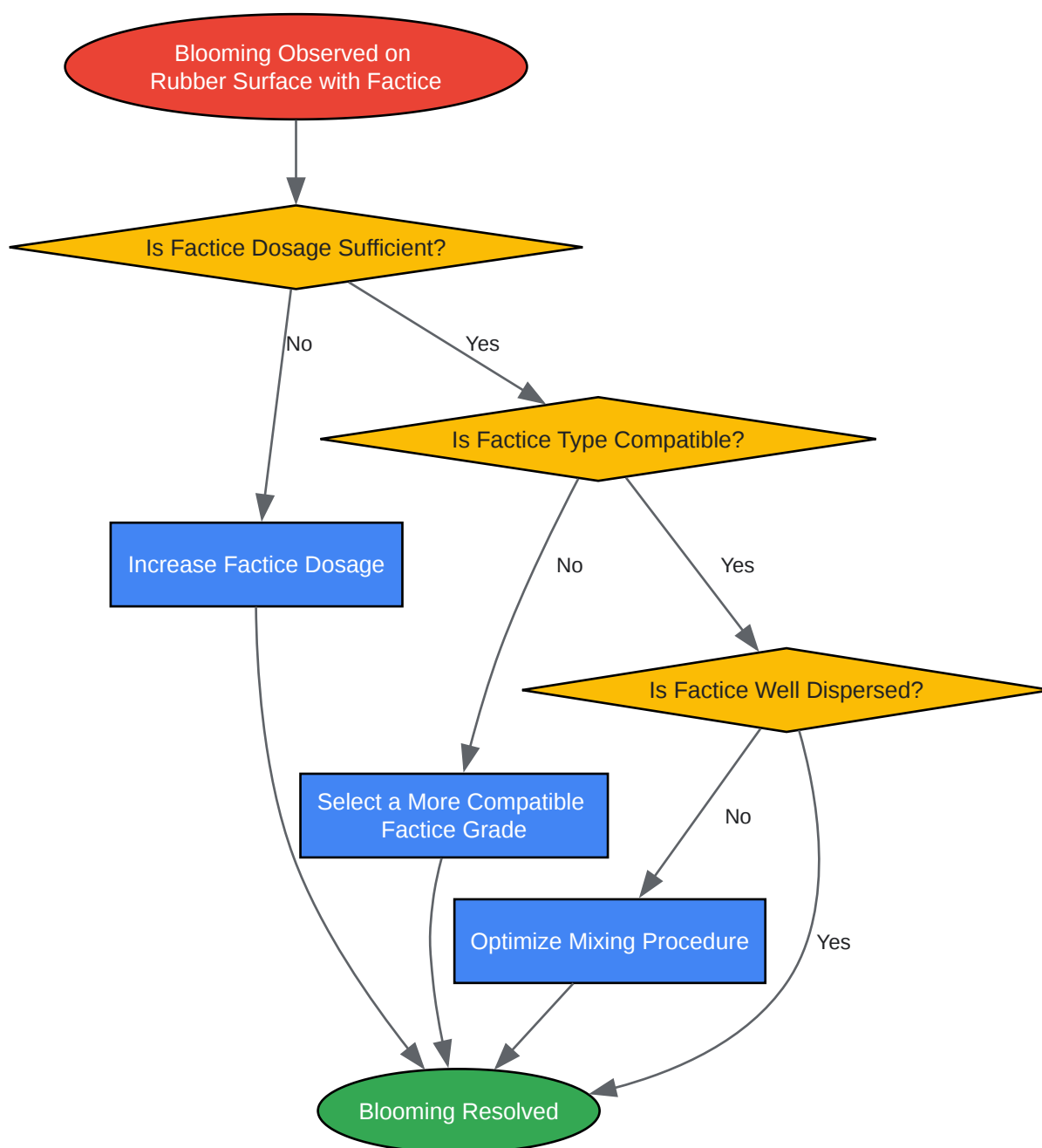
- Ensure a consistent mixing procedure for all batches, adding the **factice** early in the mixing cycle to ensure good dispersion.
- Sample Curing:
  - Cure standard test plaques (e.g., 150x150x2 mm) from each compound according to the specified vulcanization parameters (temperature and time).
  - After curing, allow the samples to cool to room temperature for 24 hours.
- Accelerated Aging:
  - Wipe the surfaces of the cured plaques with a clean, dry cloth to remove any surface contaminants.
  - Place the plaques in a controlled environment to accelerate blooming. Common conditions include:
    - Low temperature storage (e.g., 4°C) to decrease additive solubility.
    - Cyclic temperature conditions (e.g., 8 hours at 40°C followed by 16 hours at 5°C) to simulate service conditions.
- Blooming Evaluation:
  - Visually inspect the surface of the plaques for the appearance of a powdery or oily film at regular intervals (e.g., 24, 48, 96, 168 hours).
  - For a more quantitative assessment, the bloomed substance can be carefully scraped from a defined surface area and weighed.
  - Characterize the bloomed substance using Attenuated Total Reflectance-Fourier Transform Infrared Spectroscopy (ATR-FTIR) to identify the migrating component(s).

## Visualizations



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Caption: Mechanism of blooming and its prevention by **factice**.



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